

An In-depth Technical Guide to (Trimethylsilyl)methyl 2-methylprop-2-enoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methacryloxymethyltrimethylsilane

Cat. No.: B099026

[Get Quote](#)

This technical guide provides a comprehensive overview of the basic characteristics, synthesis, and analytical data for (Trimethylsilyl)methyl 2-methylprop-2-enoate, a key monomer in specialty polymer synthesis. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information for their work.

Core Chemical and Physical Properties

(Trimethylsilyl)methyl 2-methylprop-2-enoate, also known as (trimethylsilyl)methyl methacrylate, is a colorless liquid. It is a methacrylate monomer containing a silicon element, which imparts unique properties to the resulting polymers.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(Trimethylsilyl)methyl 2-methylprop-2-enoate
CAS Number	13688-56-7[1]
Molecular Formula	C ₇ H ₁₄ O ₂ Si[1]
Molecular Weight	158.27 g/mol [1]
SMILES	CC(=C)C(=O)OCC--INVALID-LINK--(C)C
InChI Key	PGQNYIRJCLTTOJ-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid[1]	EPA Chemical Data Reporting (CDR)
Boiling Point	51-51.5 °C at 20 mmHg[2]	Sigma-Aldrich
Density	0.89 g/mL at 25 °C[2]	Sigma-Aldrich
Refractive Index	n _{20/D} 1.415[2]	Sigma-Aldrich

Synthesis and Purification

The synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate can be achieved through the esterification of methacrylic acid or its salt with a silyl-containing alcohol or halide. A common and effective method is the reaction of an alkali metal methacrylate with (chloromethyl)trimethylsilane.

Experimental Protocol: Synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate

Materials:

- Sodium methacrylate
- (Chloromethyl)trimethylsilane
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate

- Inhibitor (e.g., hydroquinone monomethyl ether, MEHQ)

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under a nitrogen atmosphere is charged with sodium methacrylate and anhydrous DMF.
- **Addition of Reagent:** (Chloromethyl)trimethylsilane is added dropwise to the stirred suspension at room temperature.
- **Reaction:** The reaction mixture is then heated to 60-70 °C and stirred for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature and poured into ice-cold water. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. An inhibitor is added to the crude product to prevent polymerization.
- **Purification:** The crude product is purified by vacuum distillation to yield pure (trimethylsilyl)methyl 2-methylprop-2-enoate.

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the structure and purity of the synthesized compound.

Table 3: Predicted ^1H NMR Spectral Data (CDCl_3 , 400 MHz)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~5.9-6.1	s	1H	=CH ₂ (trans to C=O)
~5.4-5.6	s	1H	=CH ₂ (cis to C=O)
~3.8-4.0	s	2H	-O-CH ₂ -Si-
~1.9	s	3H	-C(CH ₃)=
~0.1	s	9H	-Si(CH ₃) ₃

Table 4: Predicted ¹³C NMR Spectral Data (CDCl₃, 100 MHz)

Chemical Shift (ppm)	Assignment
~167	C=O (ester)
~136	=C(CH ₃)-
~125	=CH ₂
~60	-O-CH ₂ -Si-
~25	-C(CH ₃)=
~-1.5	-Si(CH ₃) ₃

Infrared (IR) Spectroscopy:

The IR spectrum of (trimethylsilyl)methyl 2-methylprop-2-enoate will show characteristic absorption bands for the functional groups present. Key expected peaks include:

- ~1720 cm⁻¹: C=O stretching of the α,β-unsaturated ester.
- ~1635 cm⁻¹: C=C stretching of the methacrylate group.
- ~1250 cm⁻¹ and ~840 cm⁻¹: Characteristic Si-C stretching and rocking vibrations of the trimethylsilyl group.

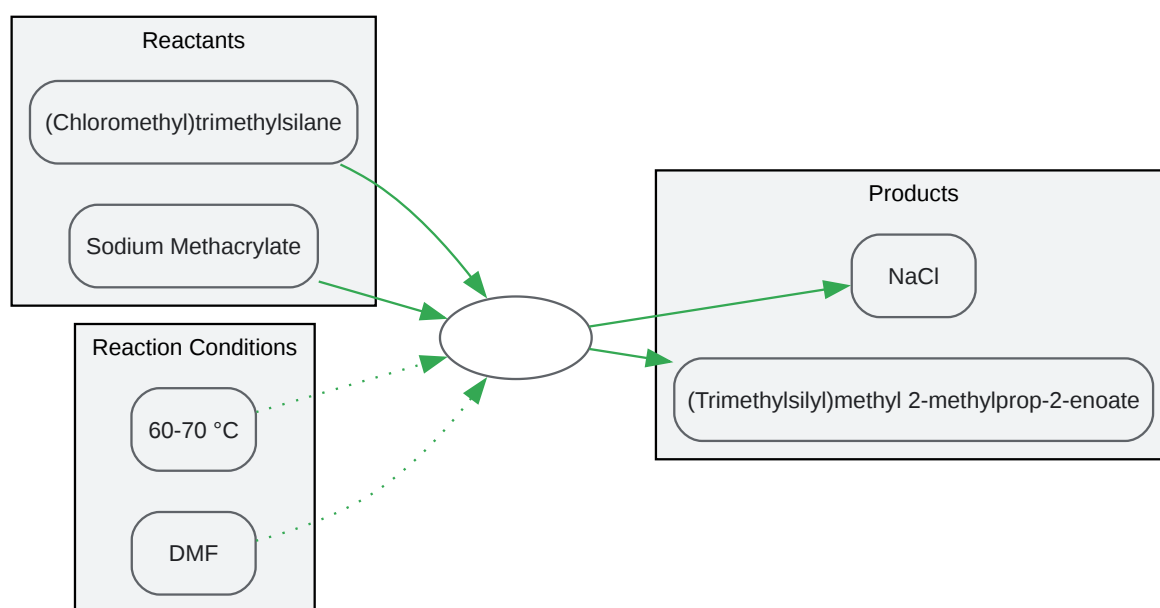
- $\sim 2960\text{-}2850\text{ cm}^{-1}$: C-H stretching of the methyl and methylene groups.

Mass Spectrometry (MS):

Mass spectrometry can be used to confirm the molecular weight of the compound. The electron ionization (EI) mass spectrum is expected to show the molecular ion peak (M^+) at m/z 158, along with characteristic fragmentation patterns.

Mandatory Visualizations

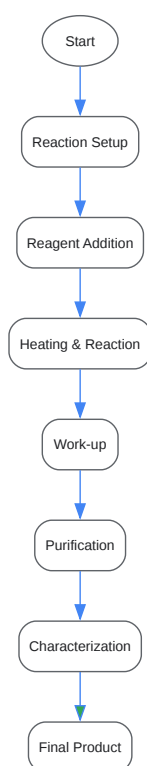
Diagram 1: Synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate



[Click to download full resolution via product page](#)

Caption: Reaction scheme for the synthesis of (Trimethylsilyl)methyl 2-methylprop-2-enoate.

Diagram 2: Experimental Workflow



[Click to download full resolution via product page](#)

Caption: General experimental workflow for synthesis and purification.

Safety and Handling

(Trimethylsilyl)methyl 2-methylprop-2-enoate is a flammable liquid and may cause skin, eye, and respiratory irritation. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Propenoic acid, 2-methyl-, trimethylsilyl ester | C₇H₁₄O₂Si | CID 2733839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (三甲基硅) 甲基丙烯酸酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (Trimethylsilyl)methyl 2-methylprop-2-enoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099026#trimethylsilyl-methyl-2-methylprop-2-enoate-basic-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com